

Independent Verification of Published Data on Adenine Derivatives: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Methyladenine 1-oxide

Cat. No.: B15375758

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the physicochemical properties and biological activities of adenine and several of its key derivatives, including 9-methyladenine and adenine N1-oxide. Due to the limited publicly available data on **9-Methyladenine 1-oxide**, this guide focuses on a comparative analysis of well-characterized adenine analogs to provide a valuable resource for researchers in the field. The information presented is collated from various published sources and is intended to support independent verification and further research.

Physicochemical Properties

The fundamental properties of a compound dictate its biological interactions and potential applications. The following table summarizes key physicochemical data for adenine, 9-methyladenine, and provides context for adenine N1-oxide based on available information for related N-oxide nucleotides.

Property	Adenine	9-Methyladenine	Adenine N1-oxide (nucleotide)
Molecular Formula	C ₅ H ₅ N ₅	C ₆ H ₇ N ₅	C ₁₀ H ₁₂ N ₅ O ₈ P (for AMP 1-oxide)
Molar Mass	135.13 g/mol	149.15 g/mol	365.21 g/mol (for AMP 1-oxide)
Melting Point	360-365 °C (decomposes)[1]	~300 °C	Not available
Acidity (pKa)	4.15 (N1-H), 9.80 (N9-H)[1]	N10 site: ~pKa of adenine's N10 site[2]	Not available
Structure	A purine nucleobase. [1]	Adenine with a methyl group at the N9 position.[3][4]	Adenine nucleotide with an oxygen atom on the N1 position of the adenine ring.[5]

Biological Activity and Significance

Adenine and its derivatives are central to a vast array of biological processes, from genetic information storage to cellular signaling. Methylation and N-oxidation of adenine can significantly alter its biological function.

Adenine: As a fundamental component of DNA and RNA, adenine is crucial for genetic coding. [1] It is also a key part of adenosine triphosphate (ATP), the primary energy currency of the cell, and cofactors like NAD and FAD.[6] Adenine itself can act as a signaling molecule in the kidney.[7]

9-Methyladenine: This derivative, with a methyl group at the N9 position, is a useful tool in research to probe the structural and functional roles of adenine. For instance, it has been used in studies of adenosine receptors.[8] In vitro metabolism studies have shown that 9-methyladenine can undergo N-demethylation by hepatic microsomes in some species, but N-oxidation was not detected.[9]

Adenine N1-oxide: The N-oxidation of adenine at the N1 position disrupts the Watson-Crick base pairing face. Adenine N1-oxide nucleotides have been shown to be substrates for various phosphotransferases but are not recognized by the mitochondrial translocase system.^[5] This modification can have significant implications for DNA and RNA structure and function.

Other Biologically Important Adenine Derivatives:

- N1-methyladenosine (m1A): This modification is a prevalent post-transcriptional modification in RNA, influencing RNA stability, structure, and protein-RNA interactions.^[10] It plays a critical role in various biological processes and has been implicated in diseases like cancer.^{[10][11][12][13][14]}
- N3-methyladenine (3-mA): This is a cytotoxic DNA lesion often induced by alkylating agents.^{[15][16][17][18]} Its presence can block DNA replication, leading to cell death, which is a mechanism explored in cancer therapy.^{[15][16]}
- N6-methyladenosine (m6A): The most abundant internal modification in eukaryotic mRNA, m6A is a dynamic and reversible modification that plays a crucial role in regulating gene expression.^[19] It is involved in numerous biological processes, and its dysregulation is linked to various diseases, including cancer.^{[19][20][21][22][23]}

Experimental Protocols

This section outlines general methodologies for the synthesis and analysis of adenine derivatives, based on published literature.

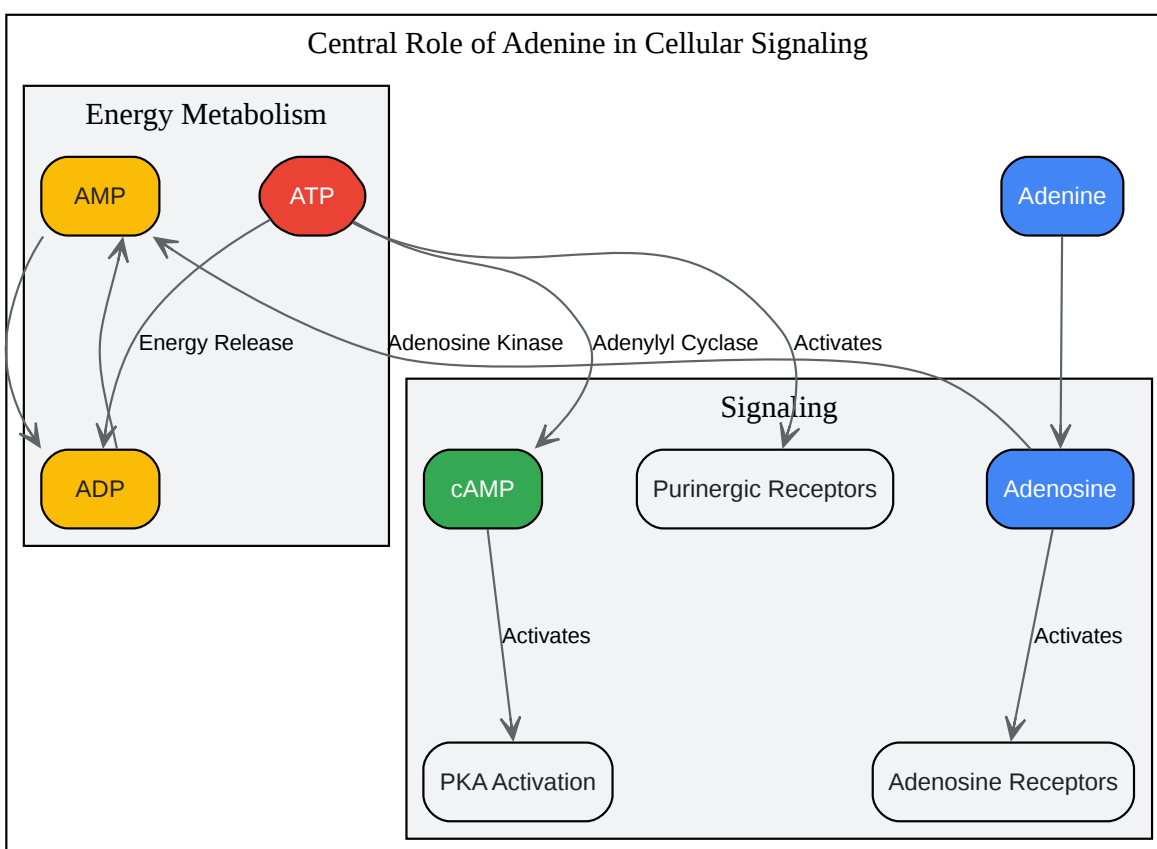
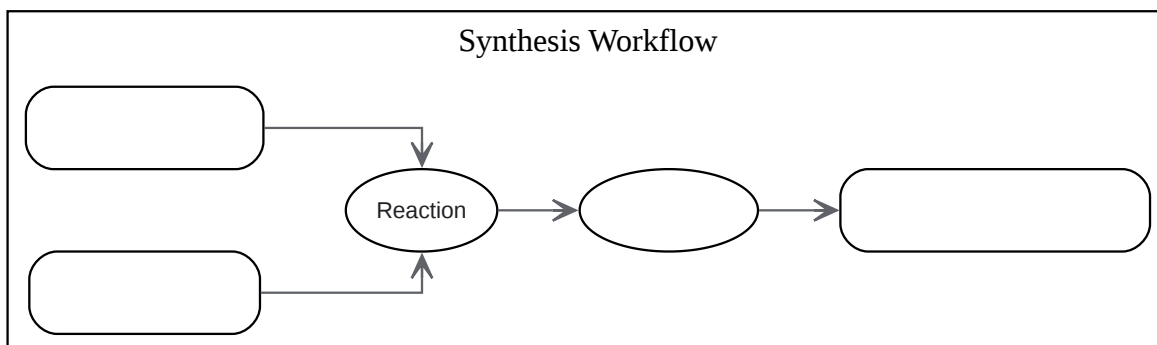
Synthesis of Adenine N1-oxide Nucleotides

A common method for the N-oxidation of adenine nucleotides involves the use of a peroxy acid, such as monopermaleic acid.^[5]

Protocol:

- Dissolve the adenine nucleotide (e.g., AMP, ADP, or ATP) in an aqueous solution at a neutral pH.
- Add a solution of monopermaleic acid to the nucleotide solution.

- Allow the reaction to proceed at room temperature, monitoring the progress by a suitable method (e.g., thin-layer chromatography or HPLC).
- Upon completion, purify the resulting adenine 1-oxide nucleotide using chromatographic techniques, such as ion-exchange chromatography.[5]
- Characterize the final product using spectroscopic methods like UV-Vis, NMR, and mass spectrometry.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Adenine - Wikipedia [en.wikipedia.org]
- 2. Acidity of adenine and adenine derivatives and biological implications. A computational and experimental gas-phase study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Structural and enzymatic properties of adenine 1-oxide nucleotides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Adenine, a key player in biology and medicinal chemistry [comptes-rendus.academie-sciences.fr]
- 7. journals.physiology.org [journals.physiology.org]
- 8. Structure–Activity Relationships of 9-Alkyladenine and Ribose-Modified Adenosine Derivatives at Rat A3 Adenosine Receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Biological N-oxidation of adenine and 9-alkyl derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. N1-methyladenosine formation, gene regulation, biological functions, and clinical relevance - PMC [pmc.ncbi.nlm.nih.gov]
- 11. N1-methyladenosine modification in cancer biology: Current status and future perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. N1-methyladenosine modification in cancer biology: Current status and future perspectives [ouci.dntb.gov.ua]
- 15. The biological effects of N3-methyladenine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]

- 17. Effect of N3-Methyladenine and an Isosteric Stable Analogue on DNA Polymerization - PMC [pmc.ncbi.nlm.nih.gov]
- 18. researchgate.net [researchgate.net]
- 19. Biological roles of the RNA m6A modification and its implications in cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 20. researchgate.net [researchgate.net]
- 21. N6-Methyladenosine - Wikipedia [en.wikipedia.org]
- 22. Dual effects of N6-methyladenosine on cancer progression and immunotherapy - PMC [pmc.ncbi.nlm.nih.gov]
- 23. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Independent Verification of Published Data on Adenine Derivatives: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15375758#independent-verification-of-published-data-on-9-methyladenine-1-oxide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

